

An In-depth Technical Guide to Imazamox: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Imazamox*

Cat. No.: *B1671737*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and mode of action of **Imazamox**, a broad-spectrum imidazolinone herbicide. The document includes detailed data presented in tabular format, descriptions of experimental protocols for property determination, and visualizations of the chemical structure, herbicidal pathway, and experimental workflows using the DOT language.

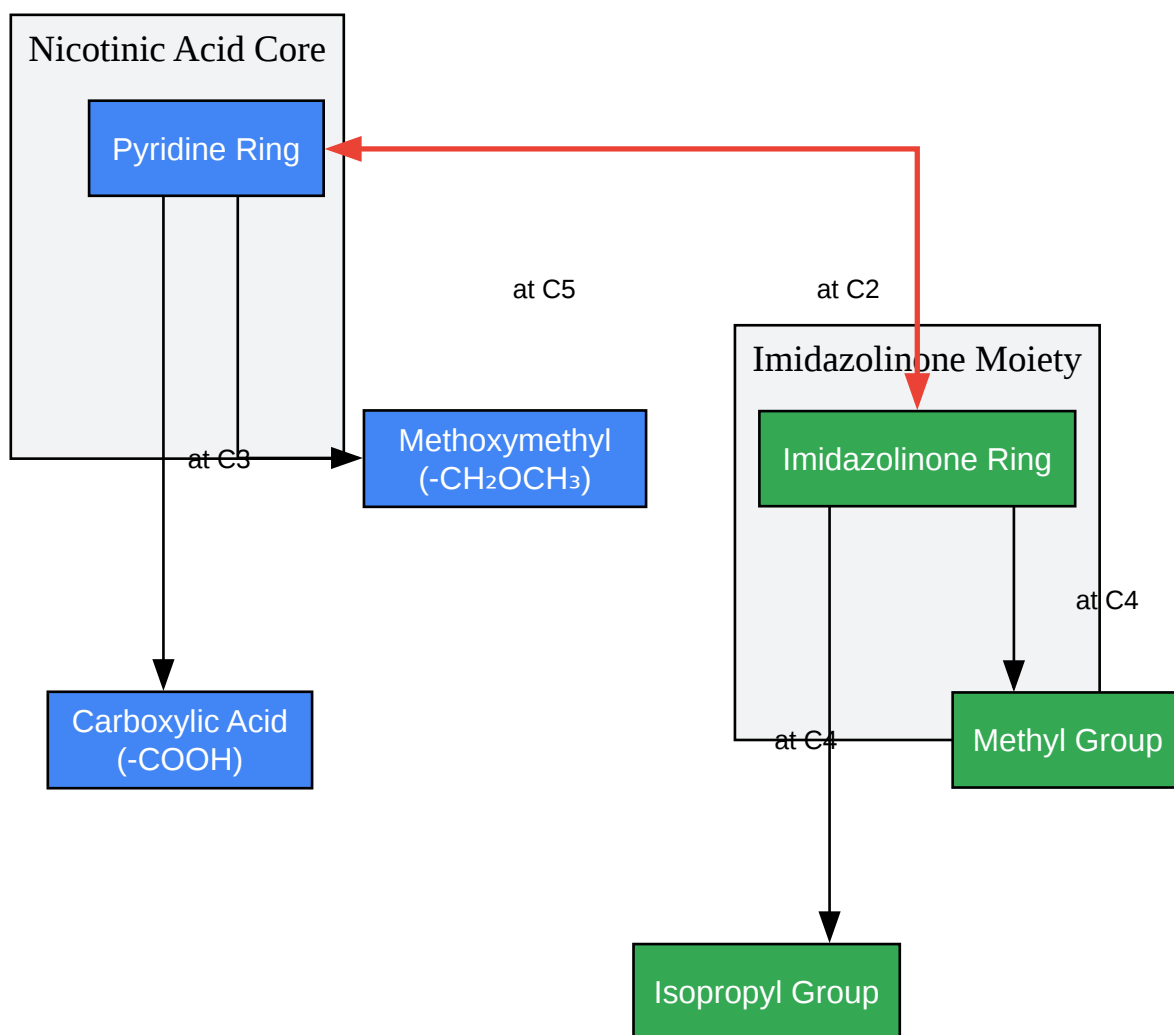
Chemical Identity and Structure

Imazamox is a systemic herbicide belonging to the imidazolinone chemical family.^{[1][2][3]} It is used for the post-emergence control of a wide spectrum of annual and perennial grasses and broadleaf weeds in various crops.^{[1][4][5]} Chemically, **Imazamox** is a racemic mixture, containing both (R) and (S) enantiomers in equal proportions.^{[3][6]}

Identifier	Value
IUPAC Name	(RS)-2-(4-isopropyl-4-methyl-5-oxo-2-imidazolin-2-yl)-5-methoxymethylnicotinic acid[4][6][7]
CAS Name	2-[4,5-dihydro-4-methyl-4-(1-methylethyl)-5-oxo-1H-imidazol-2-yl]-5-(methoxymethyl)-3-pyridinecarboxylic acid[4][6][8]
CAS Registry No.	114311-32-9[4][8][9][10][11]
Molecular Formula	C ₁₅ H ₁₉ N ₃ O ₄ [2][3][8][9][10]
Molecular Weight	305.33 g/mol [2][9][10][12]
SMILES String	CC(C)C1(C(=O)NC(=N1)C2=C(C=C(C=N2)CO)C(=O)O)C[10]

Structural Visualization

The following diagram illustrates the core components of the **Imazamox** molecule, highlighting the relationship between the nicotinic acid core, the imidazolinone ring, and key functional groups.



[Click to download full resolution via product page](#)

Fig 1. Schematic representation of **Imazamox**'s core structures.

Physicochemical Properties

Imazamox is an off-white, odorless powdered solid at room temperature.^{[2][4][10]} Its properties have been characterized using standardized international testing protocols.

Property	Value	Method	Reference(s)
Physical State	Off-white powdered solid	Visual Inspection	[2][4][10]
Melting Point	165.5–167.2 °C	OECD Guideline 102	[2][4]
Relative Density	1.39 at 20 °C	EEC Method A3	[4]
Vapour Pressure	$< 1.33 \times 10^{-5}$ Pa at 25 °C	US EPA 63-9	[2][4]
Henry's Law Constant	$< 9.76 \times 10^{-7}$ Pa m ³ mol ⁻¹ at 25 °C	Calculation	[4][7]
Dissociation Constant (pKa)	pKa ₁ = 2.3 (carboxylic acid)pKa ₂ = 3.3 (imidazolinone N)pKa ₃ = 10.8	Not Specified	[2]
Octanol-Water Partition Coefficient (Log P _{ow})	0.73	Not Specified	[2]

Solubility Profile

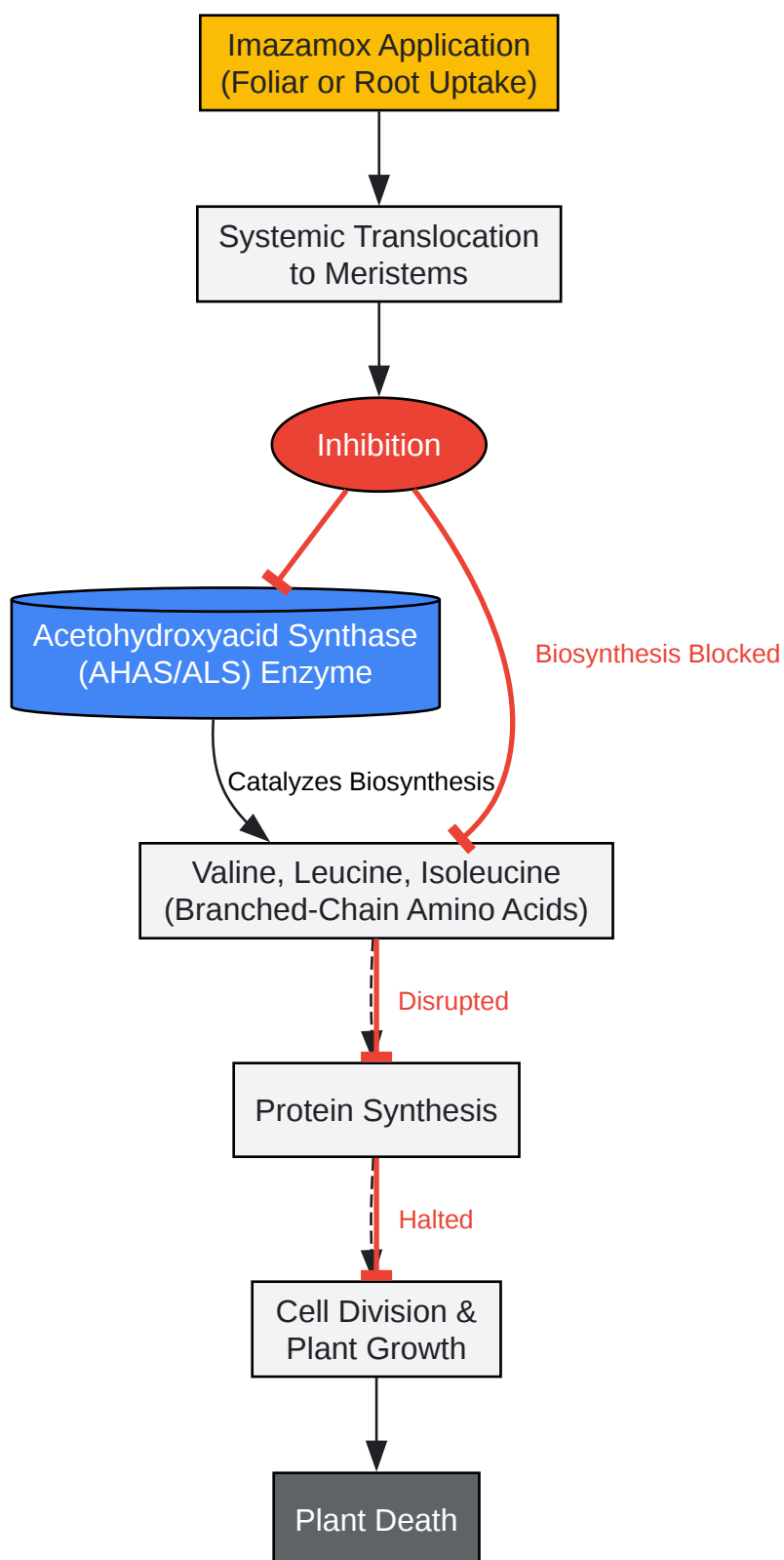
The solubility of **Imazamox** is highly dependent on the pH of the solvent, a characteristic attributable to its multiple ionizable functional groups.

Solvent	Solubility	Temperature	Reference(s)
Water (deionized)	4160 mg/L	20 °C	[2][10]
Water (pH 5)	116 g/L	25 °C	[10]
Water (pH 7)	>626 g/L	25 °C	[10]
Water (pH 9)	>628 g/L	25 °C	[10]
Acetone	2.93 - 3.09 g/100 mL	Not Specified	[2][10]
Acetonitrile	1.85 - 1.90 g/100 mL	Not Specified	[2][10]
Dichloromethane	14.3 - 21.8 g/100 mL	Not Specified	[2][10]
Ethyl Acetate	1.02 - 1.05 g/100 mL	Not Specified	[2][10]
Hexane	0.0006 - 0.0007 g/100 mL	Not Specified	[2][10]
Methanol	6.68 - 6.75 g/100 mL	Not Specified	[2][10]
Toluene	0.21 - 0.22 g/100 mL	Not Specified	[2][10]

Mode of Action

Imazamox functions by inhibiting acetohydroxyacid synthase (AHAS), also known as acetolactate synthase (ALS).[1][2][4][8] This enzyme is critical in the biosynthesis pathway of the branched-chain amino acids: valine, leucine, and isoleucine.[4][11][13] Since this enzyme is found only in plants and microorganisms, not animals, **Imazamox** exhibits low mammalian toxicity.[8][11][12] The herbicide is readily absorbed by the plant's roots and leaves and is translocated via the xylem and phloem to the meristematic tissues.[1][13] Inhibition of the AHAS enzyme leads to a disruption of protein synthesis, which in turn ceases cell division and plant growth.[1][14] While growth stops soon after application, visible symptoms of plant death occur over several weeks.[8][10]

Herbicidal Signaling Pathway



[Click to download full resolution via product page](#)

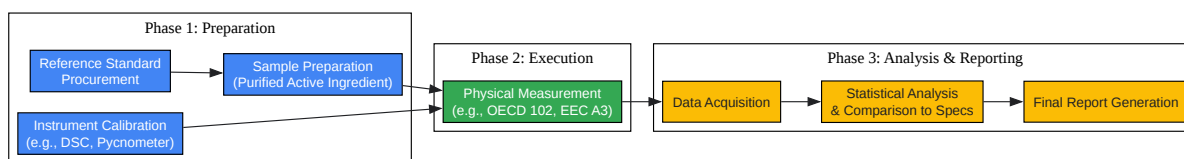
Fig 2. **Imazamox** mode of action pathway.

Experimental Protocols

The physicochemical properties listed above are determined by established, internationally recognized methodologies to ensure accuracy and reproducibility.

Property	Standard Method	Brief Protocol Description
Melting Point	OECD Guideline 102	The "Capillary Method" is employed. A small, packed sample of Imazamox in a capillary tube is heated at a controlled rate. The temperature range from the initial melting of the substance to its complete liquefaction is recorded as the melting point. [4]
Relative Density	EEC Method A3	The "Pycnometer Method" is used. The mass of a specific volume of Imazamox is determined using a pycnometer (a flask of known volume). The relative density is calculated by comparing the mass of the substance to the mass of an equal volume of a reference substance (typically water at 4 °C). [4]
Vapour Pressure	US EPA 63-9	The "Gas Saturation Method" is a common procedure. A carrier gas (e.g., nitrogen) is passed slowly through or over a sample of Imazamox at a constant temperature until the gas is saturated with its vapor. The amount of substance transported by the gas is determined, and the vapour pressure is calculated based on the volume of gas used. [4]

General Experimental Workflow



[Click to download full resolution via product page](#)

Fig 3. Workflow for physicochemical property determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. agriculture.basf.com [agriculture.basf.com]
- 2. apvma.gov.au [apvma.gov.au]
- 3. Imazamox (Ref: BAS 720H) [sitem.herts.ac.uk]
- 4. fao.org [fao.org]
- 5. Imazamox Herbicide Manufacturer Supplier, CAS NO 114311-32-9 | Suze Chemical [suzehg.com]
- 6. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 7. fs.usda.gov [fs.usda.gov]
- 8. Page loading... [guidechem.com]
- 9. scbt.com [scbt.com]
- 10. Imazamox | C₁₅H₁₉N₃O₄ | CID 86137 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 11. Imazamox | 114311-32-9 [chemicalbook.com]
- 12. medchemexpress.com [medchemexpress.com]
- 13. Imazamox 2.5% SC Herbicide | Selective Weed Control Solution [smagricem.com]
- 14. pomais.com [pomais.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Imazamox: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671737#imazamox-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com